

Personal protective equipment for handling Cholest-4-en-3-one

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Compound of Interest

Compound Name: Cholest-4-en-3-one

Cat. No.: B1668897

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Essential Safety and Handling Guide for Cholest-4-en-3-one

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Cholest-4-en-3-one** (CAS No. 601-57-0). Adherence to these procedures is essential for ensuring personal safety and environmental protection.

Hazard Identification

Cholest-4-en-3-one is classified under the Globally Harmonized System (GHS) with the following hazard statement:

- H413: May cause long lasting harmful effects to aquatic life.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

While it is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, it is crucial to handle it with care to minimize exposure and prevent environmental release.[\[5\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **Cholest-4-en-3-one**. No occupational exposure limits have been established.[\[1\]](#)

Property	Value	Source
Molecular Formula	C ₂₇ H ₄₄ O	[2] [6] [7]
Molecular Weight	384.6 g/mol	[2]
Melting Point	79 - 82 °C	[2] [5]
Appearance	Solid, Light yellow powder	[2] [5]
OSHA PEL	No data available	[1]
NIOSH REL	No data available	[1]
ACGIH TLV	No data available	[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure. The required PPE varies depending on the task being performed.

Task	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Solution Preparation	Safety glasses with side shields or chemical splash goggles. [8][9]	Nitrile gloves (inspect prior to use).[9]	Laboratory coat. [9][10]	Recommended to handle in a chemical fume hood. If not possible, an N95 respirator may be considered.[9]
Handling Open Containers	Chemical splash goggles.[9]	Nitrile gloves (inspect prior to use).[9]	Laboratory coat. [9]	Work in a certified chemical fume hood.[9]
Cleaning Spills	Chemical splash goggles and face shield.[9]	Heavy-duty nitrile or butyl rubber gloves.[9]	Chemical-resistant apron or coveralls over a laboratory coat. [9]	An air-purifying respirator (APR) with organic vapor cartridges or a self-contained breathing apparatus (SCBA) may be necessary depending on the spill size.[9]
Waste Disposal	Safety glasses with side shields or chemical splash goggles. [9][10]	Nitrile gloves.[9]	Laboratory coat. [9][10]	Not generally required if handling sealed waste containers.[9]

Operational and Disposal Plans

Safe Handling Protocol

- Engineering Controls: Always work in a well-ventilated area. Use of a certified chemical fume hood is highly recommended, especially when handling open containers or generating dust.
[9]
- Prevent Contact: Avoid contact with skin, eyes, and clothing.[1][5][8]
- Minimize Dust: Handle the solid material carefully to minimize dust generation and accumulation.[1][8][10]
- Hygiene: Wash hands thoroughly before breaks and immediately after handling the product.
[1] Do not eat, drink, or smoke in the laboratory.[1]
- Container Management: Keep containers tightly closed when not in use.[1][5][8]

First Aid Measures

Immediate action is required in case of exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration or oxygen. Seek immediate medical attention.[1][8]
- Skin Contact: Immediately remove contaminated clothing and shoes. Flush the affected skin with large amounts of running water for at least 15 minutes.[1][8] Seek medical attention.[1][8]
- Eye Contact: Immediately flush open eyes with plenty of running water for at least 15 minutes.[1][5][8] Seek immediate medical attention.[1][8]
- Ingestion: Do NOT induce vomiting.[1] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[1][8] Seek immediate medical attention.[1][8]

Spill Response Plan

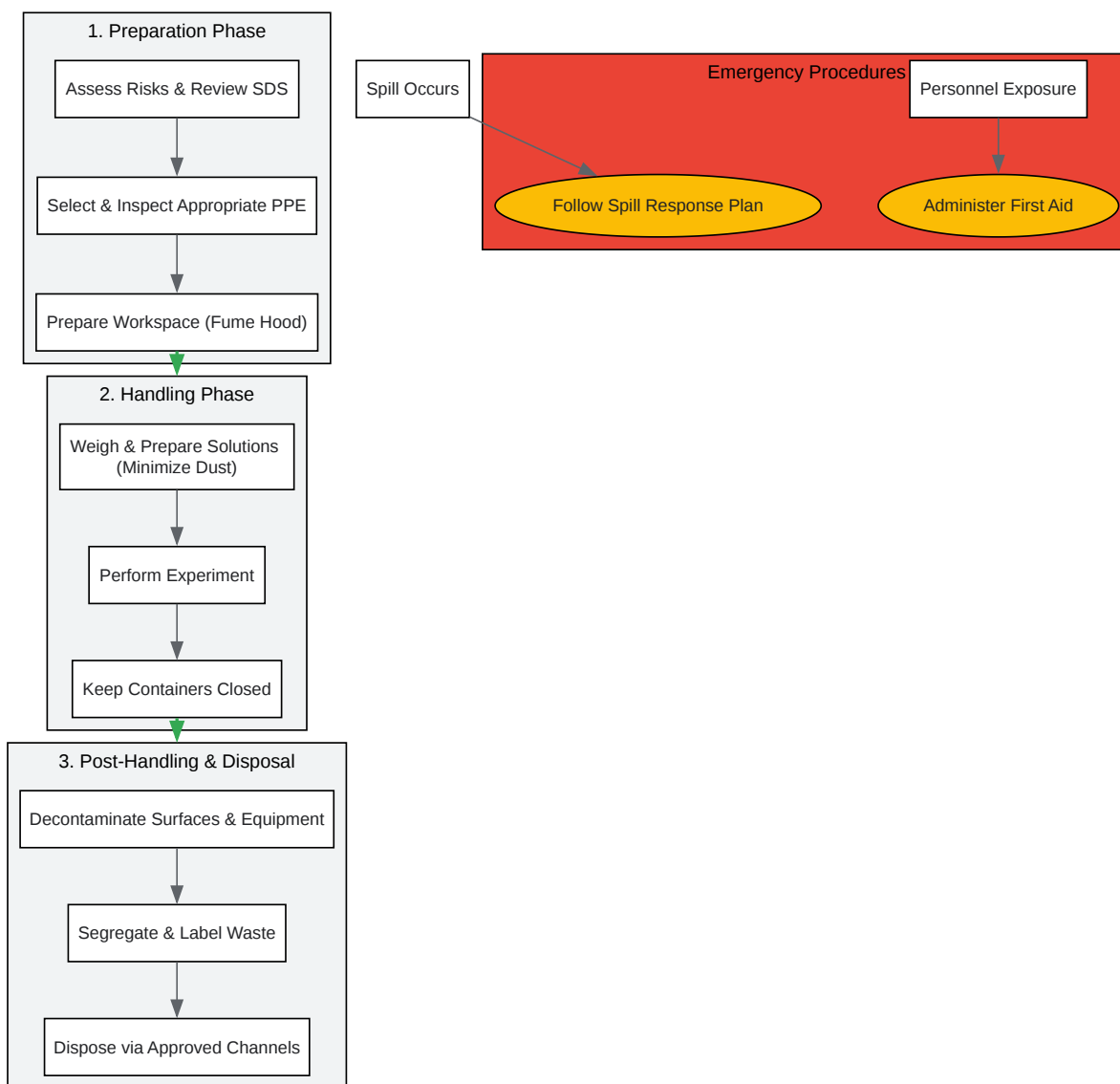
- Evacuate and Ventilate: Evacuate non-essential personnel from the spill area. Ensure the area is well-ventilated.[5][8]
- Don PPE: Wear appropriate PPE as outlined in the table above for cleaning spills.[3][8][9]

- Containment: Prevent further leakage or spreading of the spill if it is safe to do so.^[1]
- Clean-up: Avoid generating dust.^{[3][8][10]} Carefully sweep up, vacuum, or absorb the solid with an inert material and place it into a suitable, clearly labeled container for disposal.^{[1][10]}
- Decontamination: Clean the spill area thoroughly once the material has been removed.
- Disposal: Dispose of the waste according to institutional and local regulations.^[1]

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.^{[1][5][8]} Keep away from incompatible materials such as strong oxidizing agents and sources of ignition.^{[4][5][8]}
- Disposal: All waste, including contaminated PPE and cleaning materials, must be collected in dedicated, clearly labeled, and sealed hazardous waste containers.^{[9][10]} Dispose of the chemical waste in accordance with all local, state, and federal regulations.^{[1][5]} Do not release into the environment.^{[1][3]}

Procedural Workflow



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Caption: Workflow for Safely Handling **Cholest-4-en-3-one**.

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